

# Rubidium Sulfate: A Comprehensive Health and Safety Technical Guide for Researchers

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## Compound of Interest

Compound Name: Rubidium sulfate

Cat. No.: B1206643

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This in-depth technical guide provides comprehensive health and safety information for **rubidium sulfate**, tailored for researchers, scientists, and professionals in drug development. The following sections detail toxicological data, safe handling protocols, and emergency procedures.

## Chemical and Physical Properties

**Rubidium sulfate** ( $\text{Rb}_2\text{SO}_4$ ) is a white, odorless crystalline solid. It is soluble in water and its properties are critical to understanding its safe handling and potential hazards.

Property	Value
CAS Number	7488-54-2
Molecular Formula	$\text{O}_4\text{Rb}_2\text{S}$
Molecular Weight	267 g/mol
Appearance	White crystalline powder or crystals
Odor	Odorless

## Toxicological Data

The toxicological properties of **rubidium sulfate** have not been fully investigated. However, available data indicates potential hazards upon exposure. The toxicity of rubidium compounds

is generally attributed to the anion.

#### Acute Toxicity:

Endpoint	Value	Species	Route	Source
LD50	4,594 mg/kg	Rat	Oral	[1][2]
LD50	1 g/kg	Rat	Intraperitoneal	[1]

LD50: Lethal Dose, 50% - the dose of a substance that is lethal to 50% of a test population.

#### Health Effects:

- Skin Irritation: Causes skin irritation.[3]
- Eye Irritation: Causes serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory irritation.[3]
- Neurological Effects: In lethal-dose studies on rats, **rubidium sulfate** has been observed to cause spastic paralysis, somnolence, and convulsions.[4] Overexposure to rubidium compounds may lead to muscle and red blood cell accumulation, potentially causing neuromuscular effects, hyperirritability, and muscle spasms.[5]

#### Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- Carcinogenic Effects: No components of this product present at levels greater than or equal to 0.1% are identified as confirmed carcinogens by IARC, ACGIH, NTP, and OSHA.[1]
- Mutagenic Effects: Not available.[1]
- Teratogenic Effects: No data available.[1]

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited for **rubidium sulfate** are not readily available in the public domain. However, the methodologies likely followed standardized

guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Oral LD50 Test (Based on OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure):

The objective of this test is to determine the dose of a substance that causes acute toxic effects but not lethality.

- **Test Animals:** Typically, young adult rats of a single sex (usually females, as they are often more sensitive) are used.
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with access to food and water. They are fasted before administration of the test substance.
- **Dosage and Administration:** A starting dose is selected based on available information. The substance is administered in a single dose by gavage.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for a period of at least 14 days.
- **Endpoint:** The test identifies a dose that causes clear signs of toxicity without mortality. This information is used for hazard classification.

Dermal Irritation Test (Based on OECD Guideline 404: Acute Dermal Irritation/Corrosion):

This test evaluates the potential of a substance to cause skin irritation.

- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A small area of the animal's skin is shaved. The test substance (0.5 g for solids) is applied to the shaved area and covered with a gauze patch for a 4-hour exposure period.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at specific intervals after patch removal (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the scores.

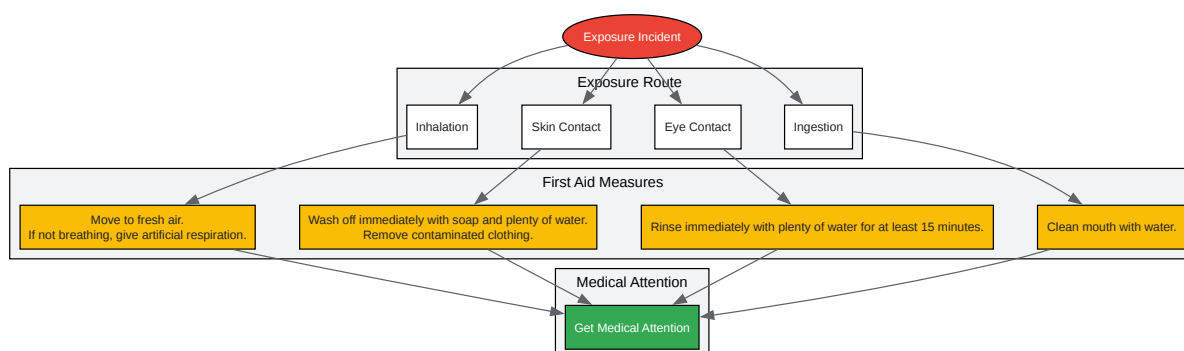
### Eye Irritation Test (Based on OECD Guideline 405: Acute Eye Irritation/Corrosion):

This test assesses the potential of a substance to cause eye irritation or damage.

- Test Animals: Albino rabbits are generally used.
- Procedure: A single dose of the test substance is applied into one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals after application.
- Scoring: The severity of the eye reactions is scored to determine the level of irritation.

## Hazard Identification and Risk Management

The primary hazards associated with **rubidium sulfate** are skin, eye, and respiratory irritation.



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